

# Technical Guide: Safety Data for 2-Hydroxy-5-(phenyldiazenyl)benzoic acid-d5

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Hydroxy-5-(phenyldiazenyl)benzoic acid-d5

Cat. No.: B12419226

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive safety guide for **2-Hydroxy-5-(phenyldiazenyl)benzoic acid-d5**. As specific safety data for the deuterated form is not readily available, this guide extrapolates information from the Safety Data Sheet (SDS) of its non-deuterated analogue, 2-Hydroxy-5-(phenyldiazenyl)benzoic acid (also known as 5-Phenylazosalicylic acid). The isotopic labeling is not expected to significantly alter the chemical's hazardous properties; however, this material should be handled with the utmost care by qualified professionals.


## Hazard Identification and Classification

While a specific GHS classification for the d5 variant is not published, the non-deuterated form is classified as follows. Users should assume this classification applies to the deuterated compound.

GHS Classification Summary:

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[1]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[1]
Skin Irritation	2	H315: Causes skin irritation[2]
Skin Sensitization	1	H317: May cause an allergic skin reaction[2]
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation[2]

Pictograms:

 alt text

Signal Word: Warning[1]

Precautionary Statements:

A comprehensive list of precautionary statements is provided in the table below, outlining measures to prevent and respond to exposure.

Code	Precautionary Statement
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[3][4]
P264	Wash hands thoroughly after handling.[3][4][5]
P270	Do not eat, drink or smoke when using this product.[5]
P271	Use only outdoors or in a well-ventilated area.[3] [4][5]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[3][4][5][6]
P301+P312	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[6]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[3][4][5][6]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[4][6]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3][4] [5][6]
P332+P313	If skin irritation occurs: Get medical advice/attention.[5][6]
P337+P313	If eye irritation persists: Get medical advice/attention.
P362	Take off contaminated clothing and wash before reuse.[3]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[4]
P405	Store locked up.[3][4]

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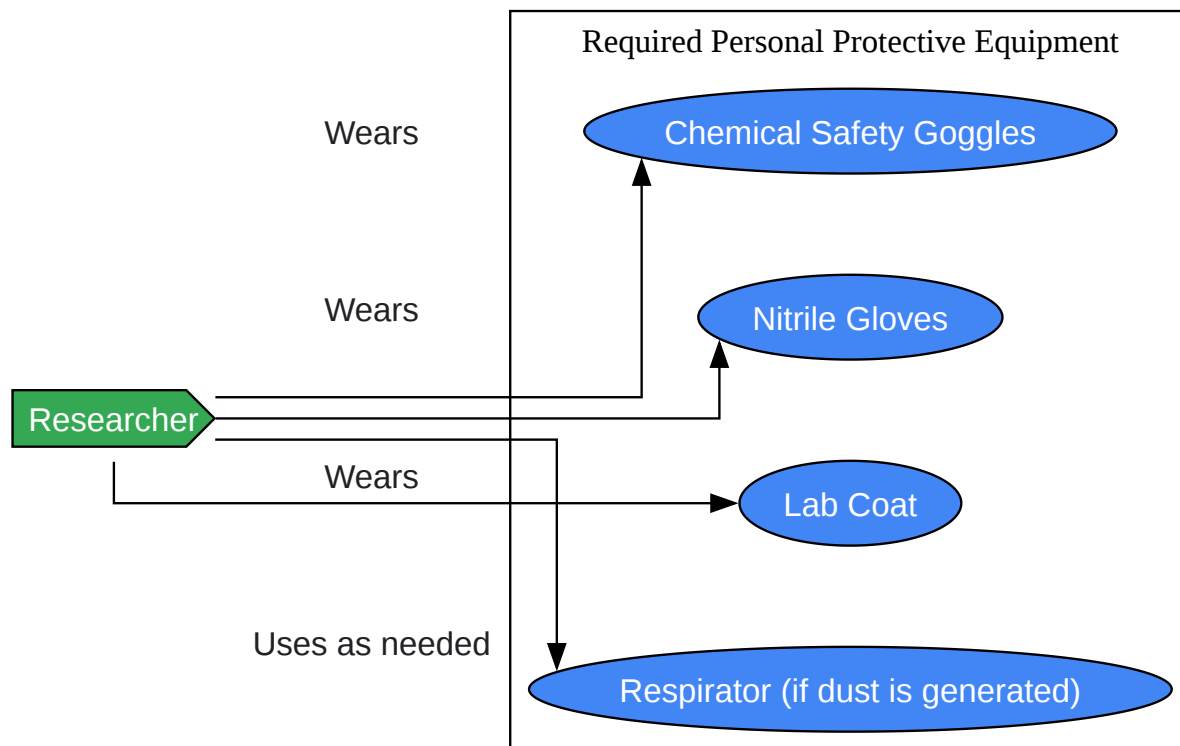
P501

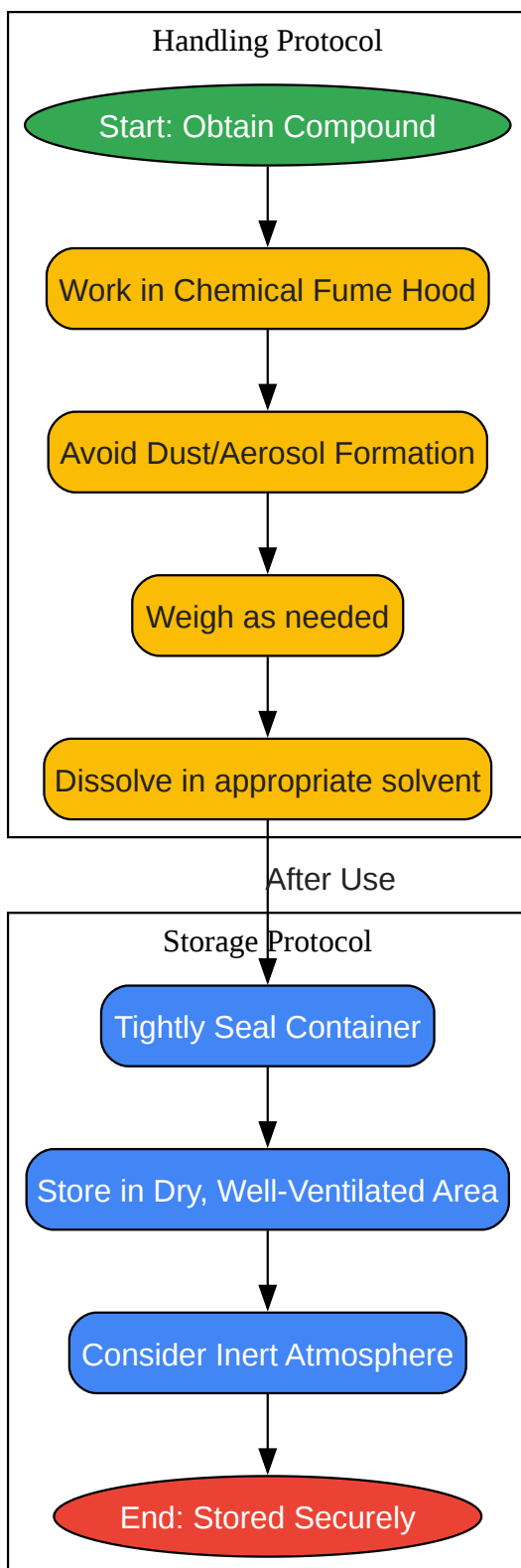
Dispose of contents/container in accordance  
with local regulations.[\[4\]](#)

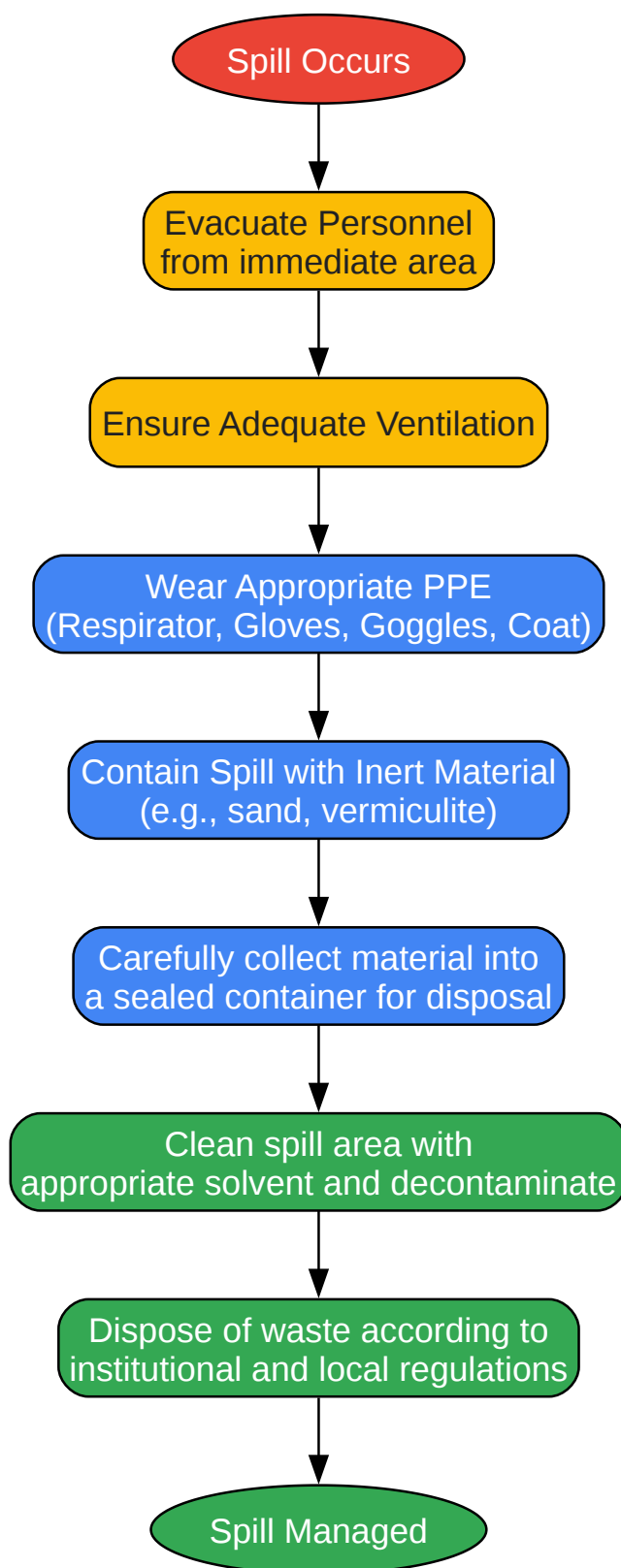
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## Experimental Protocols and Handling Personal Protective Equipment (PPE)

Proper PPE is mandatory when handling this compound.







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## References

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)